

Commercial Suppliers and Technical Guide for N-Nitrosoethylmethylamine-d3

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Compound of Interest

Compound Name: **N-Nitrosoethylmethylamine-d3**

Cat. No.: **B121244**

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For researchers, scientists, and professionals in drug development requiring high-purity **N-Nitrosoethylmethylamine-d3** for use as an internal standard in analytical testing, several reputable commercial suppliers are available. This technical guide provides an overview of these suppliers, product specifications, and a representative experimental protocol for its application in the quantitative analysis of N-Nitrosoethylmethylamine.

Introduction to N-Nitrosoethylmethylamine-d3

N-Nitrosoethylmethylamine-d3 (NEMA-d3) is the deuterated form of N-Nitrosoethylmethylamine (NEMA), a nitrosamine compound. Due to its isotopic labeling, NEMA-d3 serves as an ideal internal standard for isotope dilution assays in mass spectrometry-based methods such as Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Its use allows for the accurate quantification of NEMA in various matrices, including pharmaceutical drug substances, food, and environmental samples, by correcting for variations during sample preparation and analysis.[\[1\]](#)[\[2\]](#)

Commercial Suppliers and Product Specifications

A number of chemical suppliers offer **N-Nitrosoethylmethylamine-d3**, primarily for research and analytical purposes. The products are available in various formats, such as neat material or as a solution in a specified solvent. Key product details from prominent suppliers are summarized in the table below.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment	Product Format	Available Quantities/Concentrations
LGC Standards	N-Nitroso-methylethylamine-D3 (methyl D3)	69278-54-2	C3D3H5 N2O	91.13	99 atom % D, min 98% Chemical Purity	Neat	25 mg, 0.01 g, 0.05 g [3] [4]
Pharmaffiliates	N-Nitrosoethylmethylamine-d3 (Major)	69278-54-2	C3H5D3 N2O	91.13	High Purity	Clear Colorless Oil	5 mg [1] [2]
Cambridge Isotope Laboratories, Inc.	N-Nitrosomethylethylamine (D ₃ , 98%)	69278-54-2	CH ₃ CH ₂ O N(CD ₃)N	91.13	98%	1 mg/mL in methylene chloride-D ₂	1.2 mL
Chiron (distributed by Sapphire North America & ESSLAB)	N-Nitrosomethylethylamine-d3	69278-54-2	Not Specified	Not Specified	Not Specified	1000 µg/mL in dichloromethane	1 mL [5] [6]

Representative Experimental Protocol: Quantification of N-Nitrosoethylmethylamine in a Liquid Matrix using N-Nitrosoethylmethylamine-d3 by LC-MS/MS

This protocol outlines a general procedure for the quantification of N-Nitrosoethylmethylamine (NEMA) in a liquid sample (e.g., water, beverage, or dissolved drug product) using **N-Nitrosoethylmethylamine-d3** as an internal standard. This method is based on the principles of isotope dilution mass spectrometry.^{[7][8]}

Materials and Reagents

- N-Nitrosoethylmethylamine (NEMA) analytical standard
- **N-Nitrosoethylmethylamine-d3** (NEMA-d3) internal standard
- Methanol (HPLC or LC-MS grade)
- Water (HPLC or LC-MS grade)
- Formic Acid (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., activated carbon or polymer-based)
- Sample vials

Preparation of Standard Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of NEMA and NEMA-d3 in methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the NEMA stock solution with an appropriate solvent (e.g., 10% methanol in water).
- Internal Standard Spiking Solution: Prepare a working solution of NEMA-d3 at a fixed concentration (e.g., 50 ng/mL) in the same solvent as the calibration standards.

Sample Preparation (Solid Phase Extraction)

- Spiking: To a known volume of the liquid sample, add a precise volume of the NEMA-d3 internal standard spiking solution.
- SPE Cartridge Conditioning: Condition the SPE cartridge according to the manufacturer's instructions, typically with methanol followed by water.
- Sample Loading: Load the spiked sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with a weak solvent (e.g., water) to remove interfering matrix components.
- Elution: Elute the analytes (NEMA and NEMA-d3) from the cartridge using a stronger solvent (e.g., methanol or dichloromethane).
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a known volume of the initial mobile phase.

LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and methanol with 0.1% formic acid (B).
 - Flow Rate: A typical flow rate of 0.3-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM).

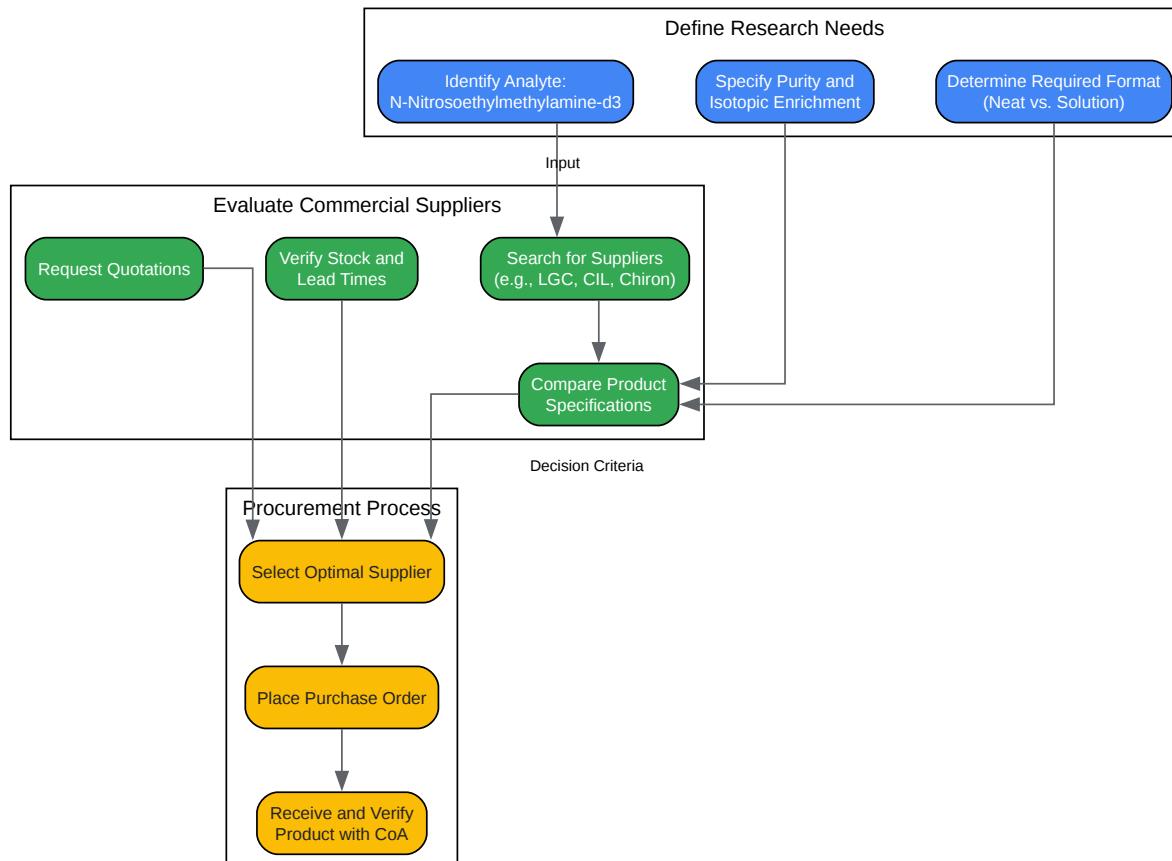
- MRM Transitions: Monitor at least two specific precursor-to-product ion transitions for both NEMA and NEMA-d3 to ensure accurate identification and quantification.

Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of NEMA to the peak area of NEMA-d3 against the concentration of the NEMA calibration standards.
- Determine the concentration of NEMA in the sample by calculating its peak area ratio to the internal standard and interpolating from the calibration curve.

Visualizations

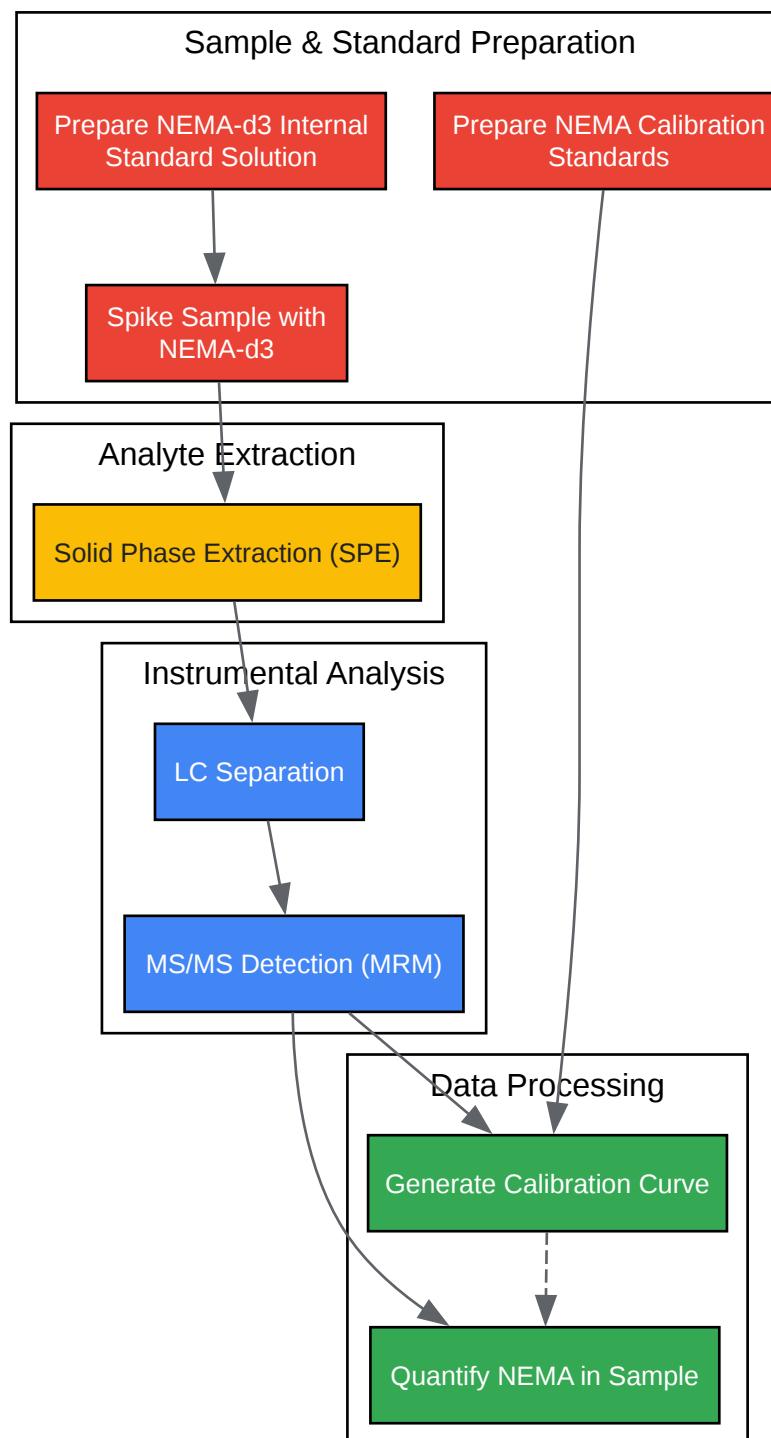
The following diagrams illustrate the logical workflow for supplier selection and a typical experimental workflow for nitrosamine analysis.



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Caption: Supplier selection workflow for **N-Nitrosoethylmethylamine-d3**.

General Experimental Workflow for NEMA Analysis

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Caption: Workflow for NEMA quantification using NEMA-d3.

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References

- 1. Analysis of N-nitrosamines in water by isotope dilution gas chromatography-electron ionisation tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. N-Nitroso-methylethylamine D3 (methyl D3) [lcgstandards.com]
- 6. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Analysis of nine N-nitrosamines using liquid chromatography-accurate mass high resolution-mass spectrometry on a Q-Exactive instrument - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 8. lcms.cz [lcms.cz]
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